

# Nelfinavir Mesylate thermal stability DSC TGA analysis

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## Compound Focus: Nelfinavir Mesylate

CAS No.: 159989-65-8

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## Thermal Stability of Nelfinavir Mesylate

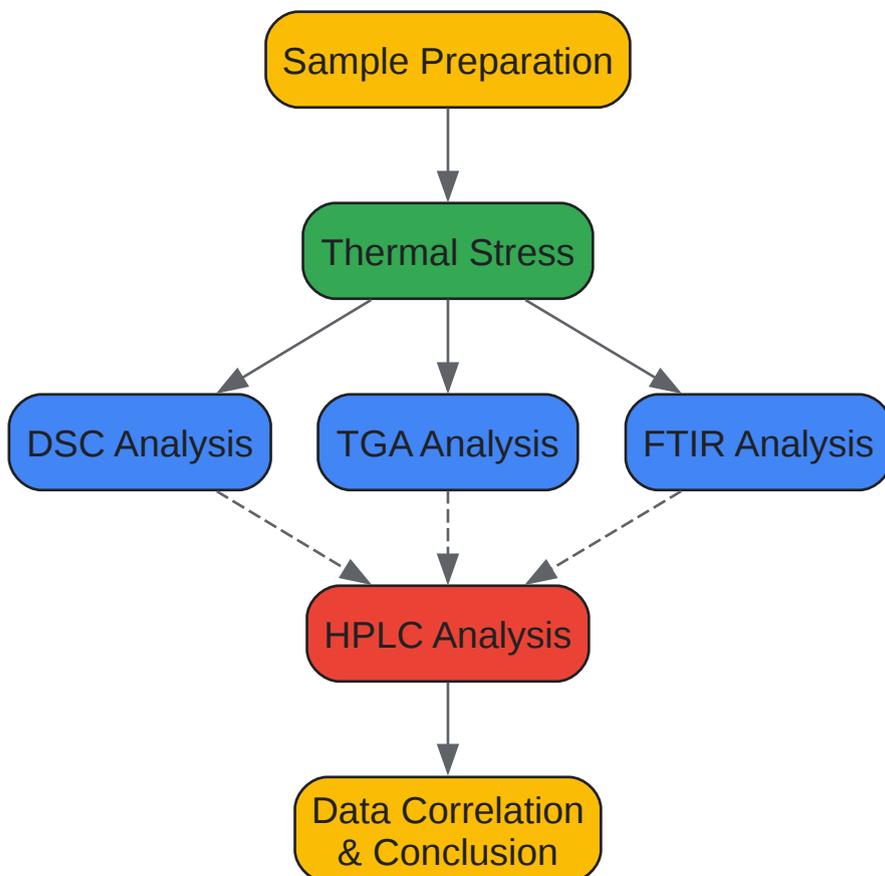
The key data on the thermal behavior of **Nelfinavir Mesylate** from a 2010 study is summarized in the table below [1].

Analysis Technique	Key Findings on Thermal Stability
Differential Scanning Calorimetry (DSC)	Endothermic melt with peak temperature ( <b>T<sub>m</sub></b> ) at approximately <b>250°C</b> , followed by an exothermic peak at about <b>280°C</b> attributed to glass transition/degradation [1].
Thermogravimetric Analysis (TGA)	Multi-stage decomposition process initiating around <b>250°C</b> , with major mass loss occurring between <b>250°C and 350°C</b> [1].
Fourier Transform Infrared (FTIR) Spectroscopy	Spectral changes observed in samples exposed to high temperatures, indicating thermal degradation [1] [2].

This study concluded that **Nelfinavir Mesylate** is relatively stable at room temperature but undergoes significant degradation when exposed to temperatures at or above its melting point (~250°C) [1].

## Experimental Methodology

The research employed a standard approach for pharmaceutical stress testing. The following workflow outlines the general experimental process, though specific details on isothermal TBA holds were not available in the search results.



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The key steps in the experimental protocol were [1]:

- **Sample Preparation:** **Nelfinavir Mesylate** powder was procured from Cipla Pharmaceuticals Ltd. and used directly [1].
- **Thermal Stress Application:** Drug samples were heated to various high temperatures (specific conditions not fully detailed in the abstract) to induce degradation [1].
- **Instrumental Analysis:**
  - **DSC:** The DSC thermogram of the pure drug shows an endotherm at  $\sim 90^{\circ}\text{C}$  (potentially due to moisture) and the primary melting endotherm at  $\sim 250^{\circ}\text{C}$  [1].

- **TGA:** The study used TGA to monitor mass loss, confirming thermal decomposition beginning at 250°C [1].
- **FTIR:** Spectra of intact vs. thermally stressed samples were compared to identify degradation-induced structural changes [1].
- **HPLC:** Used as a supporting technique to confirm the findings from the spectroscopic and thermal analyses [1].

## Research Context and Considerations

The provided data offers a solid starting point, but for a comprehensive technical guide, please consider the following:

- **Dated Information:** The core study is from **2010**. Drug development practices and analytical technologies may have advanced since then [1].
- **Methodological Gaps:** Specific instrument parameters (heating rates, gas environment), detailed sample preparation for DSC/TGA, and exact temperature protocols for stress testing were not fully elaborated in the available abstracts [1].
- **Form-Dependent Stability:** The data pertains to a specific crystalline form of **Nelfinavir Mesylate**. Other crystalline or amorphous forms, such as the "Form I" mentioned in a patent, may exhibit different thermal profiles [3] [4].
- **Correlation with Other Properties:** Subsequent research has focused on leveraging the drug's properties to develop novel formulations, such as spray-dried particles and nanoparticles, to enhance bioavailability rather than further investigating its intrinsic thermal stability [5] [6].

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## References

1. Stress degradation studies of nelfinavir mesylate by Fourier ... [sciencedirect.com]
2. Stress degradation studies of nelfinavir mesylate by Fourier ... [pubmed.ncbi.nlm.nih.gov]
3. Processes for the preparation of nelfinavir and new ... [patents.google.com]
4. US8367832B2 - Crystalline forms of Nelfinavir mesylate [patents.google.com]

5. Fabrication and in vivo evaluation of Nelfinavir loaded ... [pmc.ncbi.nlm.nih.gov]

6. A spray dried Nelfinavir Mesylate particles for enhanced ... [pubmed.ncbi.nlm.nih.gov]

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